chiral synthesis of Defluoro Aprepitant

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Compound of Interest

Compound Name:	*Defluoro Aprepitant*
CAS No.:	*170729-76-7*
Cat. No.:	*B601781*

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Executive Summary & Strategic Context

Defluoro Aprepitant (also known as Desfluoroaprepitant or EP Impurity A) is a critical process-related impurity and reference standard in the manufacturing of Aprepitant (Emend®), a high-affinity neurokinin-1 (NK1) receptor antagonist. Structurally, it differs from the parent drug only by the absence of a single fluorine atom on the pendant phenyl ring at the C3 position of the morpholine core.

For drug development professionals, the synthesis of this molecule is not merely about replication; it is a study in stereochemical integrity. The challenge lies in establishing the cis-relationship between the C2-ether and C3-phenyl groups while maintaining the (2R,3S) absolute configuration.

This guide details a robust, scalable protocol adapted from the "Merck Route" (crystallization-induced dynamic resolution), modified to utilize (R)-phenylglycine as the chiral pool starting material to generate the non-fluorinated core.

Retrosynthetic Analysis & Mechanistic Logic

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To synthesize **Defluoro Aprepitant** with high enantiomeric excess (ee), we must disconnect the molecule at its most labile points: the ether linkage and the triazolone side chain.

The Logic:

- Chiral Pool Origin: We replace the (4-fluorophenyl)glycine used in commercial Aprepitant synthesis with (R)-phenylglycine. This ensures the C3 stereocenter is fixed from the start.
- The "Merck Coupling": The ether linkage is formed not via simple Williamson ether synthesis (which leads to racemization), but via a Lewis Acid-catalyzed trans-acetalization. This is the critical "Expert" step.
- Triazolone Installation: The 1,2,4-triazol-3-one moiety is installed via nucleophilic displacement on an activated morpholine intermediate.

Visualizing the Pathway (Graphviz)

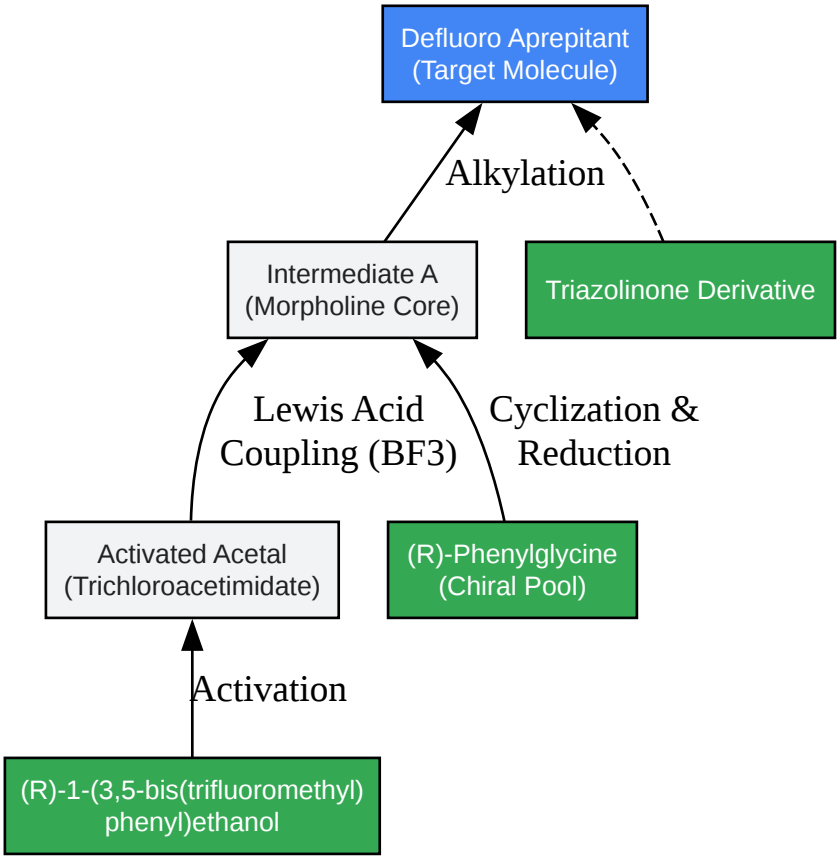

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Figure 1: Retrosynthetic disconnection showing the convergence of the chiral morpholine core and the fluorinated alcohol.

Detailed Experimental Protocols

Stage 1: Synthesis of the Morpholinone Core

Objective: Create the (3S)-3-phenylmorpholin-2-one scaffold.

Reagents:

- (R)-Phenylglycine (Starting Material)
- Glyoxal (40% aq.)
- Sodium Borohydride (NaBH4)
- Solvents: Methanol, THF.

Protocol:

- Reduction: Suspend (R)-Phenylglycine (10.0 g) in THF (100 mL). Add BF3·OEt2 (via addition funnel) followed by reflux with BH3·SMe2 to generate (R)-Phenylglycinol. (Alternatively, purchase (R)-Phenylglycinol directly to save time).
- Cyclization: Dissolve (R)-Phenylglycinol (5.0 g) in Methanol (50 mL). Add Glyoxal (40% solution, 1.1 eq). Stir at ambient temperature for 4 hours.
- Reduction of Imine: Cool to 0°C. Carefully add NaBH4 (1.5 eq) portion-wise. The reaction is exothermic.
- Workup: Quench with saturated NH4Cl. Extract with Ethyl Acetate (3x). Dry over Na2SO4 and concentrate.
- Crystallization: Recrystallize from Isopropyl Acetate/Heptane to isolate the pure morpholine intermediate.

Critical Insight: The use of (R)-phenylglycinol fixes the C3 stereocenter. The subsequent cyclization must be controlled to prevent racemization.

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Stage 2: The Lewis Acid-Catalyzed Trans-Acetalization (The "Merck Step")

Objective: Stereoselective installation of the bulky 3,5-bis(trifluoromethyl)phenyl group. This is the most difficult step and requires strict moisture control.

Reagents:

- Morpholine Intermediate (from Stage 1)
- (R)-1-(3,5-bis(trifluoromethyl)phenyl)ethanol[1][2][3][4][5]
- Trichloroacetonitrile (Cl3CCN)
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene)
- BF3·OEt2 (Boron Trifluoride Etherate)

Protocol:

- Imidate Formation:
  - Dissolve (R)-1-(3,5-bis(trifluoromethyl)phenyl)ethanol (1 eq) in dry DCM.
  - Add Trichloroacetonitrile (1.2 eq) and catalytic DBU (0.1 eq).
  - Stir at 0°C for 2 hours. Concentrate to obtain the Trichloroacetimidate donor. Note: This intermediate is unstable; use immediately.
- Coupling:
  - Dissolve the Morpholine Intermediate (1 eq) and the Trichloroacetimidate donor (1.2 eq) in dry DCM or Toluene at -10°C.
  - Catalyst Addition: Add BF3·OEt2 (0.15 eq) dropwise.
  - Mechanism: The Lewis acid activates the imidate, generating a carbocation that is attacked by the morpholine oxygen. The thermodynamic preference drives the formation

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of the trans isomer initially, which can be equilibrated or directed to cis depending on specific conditions (See Troubleshooting).

- Quench: Quench with saturated $NaHCO_3$.

Data Checkpoint (HPLC): At this stage, you will likely see a mixture of diastereomers. The desired (2R,3S) configuration is usually the major product if the temperature is strictly controlled (< -10°C).

Stage 3: Side Chain Installation (Triazolone)

Objective: Final assembly of **Defluoro Aprepitant**.[6]

Protocol:

- Activation: React the coupled morpholine core with N-chlorocarbonyl isocyanate or a pre-formed chloromethyl-triazolinone derivative (depending on available reagents).
- Standard Alkylation Route:
  - Dissolve the morpholine ether (from Stage 2) in DMF.
  - Add K_2CO_3 (2.5 eq) and 3-(chloromethyl)-1,2,4-triazolin-5-one.
  - Heat to 60°C for 6 hours.
- Purification: The final product requires column chromatography (Silica Gel, Hexane:EtOAc gradient) to remove unreacted triazolone and stereoisomeric impurities.

Critical Quality Attributes (CQA) & Validation

To validate this protocol, the synthesized material must meet specific analytical criteria.

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Attribute	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Identification	1H NMR matches reference (Missing F-coupling at 7.0-7.4 ppm)	1H NMR (500 MHz, CDCl3)
Purity	> 98.0%	HPLC (C18, ACN/Water + 0.1% H3PO4)
Chiral Purity	> 99.5% ee	Chiral HPLC (Chiralcel OD-H)
Mass Spec	[M+H]+ = 517.44 Da	LC-MS (ESI+)

Analytical Insight: In the 1H NMR of Aprepitant, the protons on the 4-fluorophenyl ring show characteristic multiplet splitting due to H-F coupling (

). In **Defluoro Aprepitant**, these protons (on the phenyl ring at C3) will appear as standard aromatic multiplets (often a triplet/multiplet pattern for the para-hydrogen) without fluorine coupling. This is the primary diagnostic tool.

Troubleshooting & Optimization

Issue: Low Diastereomeric Ratio (dr) in Step 2.

- Cause: Temperature too high or moisture presence.
- Solution: The kinetic product is often favored at lower temperatures. Ensure reaction is run at -20°C. If the wrong isomer forms, a Crystallization-Induced Dynamic Resolution (CIDR) may be required, where the mixture is heated with a catalytic base to equilibrate to the thermodynamically stable isomer, which then crystallizes out.

Issue: Low Yield in Triazolone Coupling.

- Cause: Steric hindrance of the morpholine nitrogen.
- Solution: Switch solvent to NMP (N-methyl-2-pyrrolidone) and use Cs2CO3 instead of K2CO3 to enhance nucleophilicity.

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Workflow Visualization

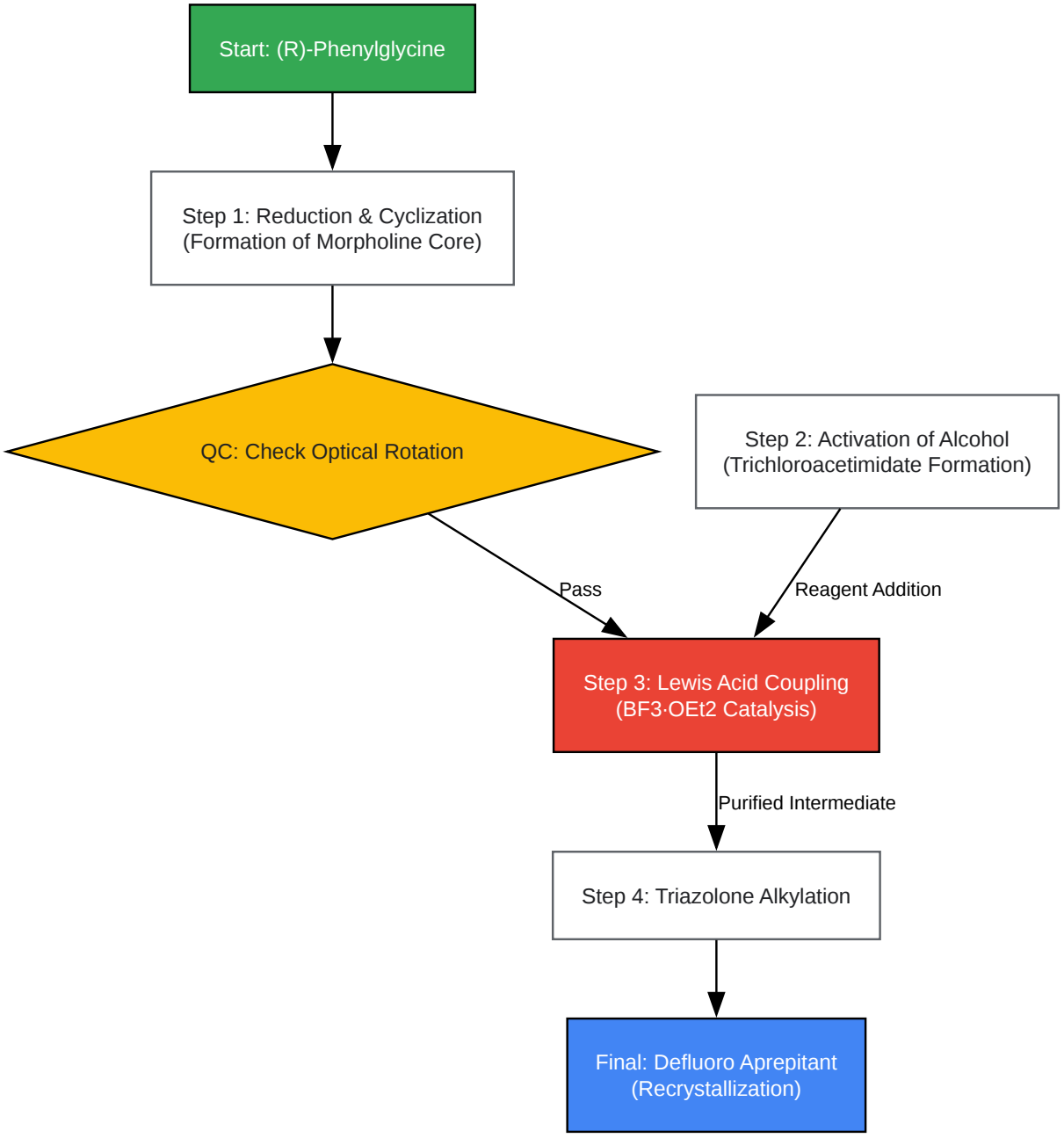

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Figure 2: Step-by-step reaction workflow for the synthesis of **Defluoro Aprepitant**.

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- Impurity Profiling:ICH Q3A(R2) Impurities in New Drug Substances. International Council for Harmonisation.[7] Link

Disclaimer: This application note is for research and development purposes only. All synthesis involving fluorinated intermediates and strong Lewis acids should be conducted in a fume hood with appropriate PPE.

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